

Application Notes and Protocols for Preparing NS3861 Stock Solutions

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Compound of Interest

Compound Name: NS3861

Cat. No.: B10768571

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **NS3861**, a selective agonist for nicotinic acetylcholine receptors (nAChRs). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to NS3861

NS3861 is a potent and selective agonist for certain subtypes of neuronal nicotinic acetylcholine receptors (nAChRs).^[1] It acts as a full agonist at $\alpha 3\beta 2$ nAChRs and a partial agonist at $\alpha 3\beta 4$ nAChRs. **NS3861** exhibits minimal activity at $\alpha 4\beta 2$ and $\alpha 4\beta 4$ receptors. Its selectivity makes it a valuable tool for investigating the physiological and pathological roles of specific nAChR subtypes.

Chemical Properties:

Property	Value	Reference
Chemical Name	3-(3-Bromo-2-thienyl)-8-methyl-8-azabicyclo[3.2.1]oct-2-ene fumarate	
Molecular Formula	C12H14BrNS.C4H4O4	
Molecular Weight	400.29 g/mol	
Purity	≥98% (HPLC)	
CAS Number	216853-60-0	

Solubility and Recommended Solvents

Proper dissolution is critical for preparing accurate stock solutions. **NS3861** is available in a solid, powder form, typically white to beige in color.

Solubility Data:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	20.01	50	
DMSO	40.03	100	
Ethanol	Soluble	-	[1]
Methanol	Soluble	-	[1]

For most in vitro cell-based assays, DMSO is the recommended solvent for the primary stock solution due to its high solubilizing capacity and compatibility with cell culture media at low final concentrations.

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NS3861** in DMSO.

Materials:

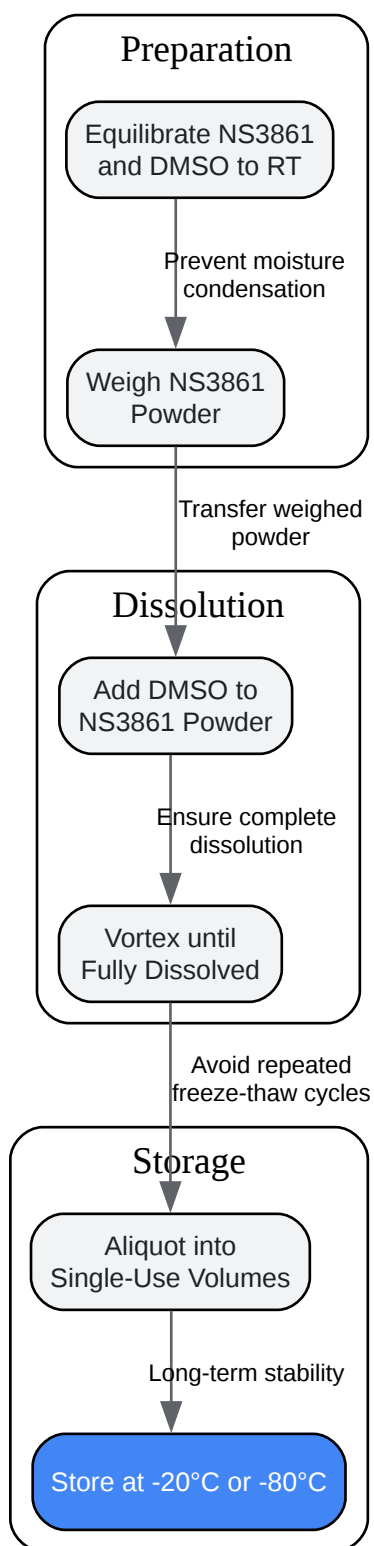
- **NS3861** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Equilibrate Reagents: Allow the vial of **NS3861** powder and the anhydrous DMSO to reach room temperature before opening. This prevents the condensation of moisture, which can affect the stability and concentration of the compound.
- Weighing: Accurately weigh the desired amount of **NS3861** powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, you would need 4.00 mg of **NS3861** (based on a molecular weight of 400.29 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 400.29 \text{ g/mol} = 4.00 \text{ mg}$
- Dissolution:
 - Aseptically transfer the weighed **NS3861** powder into a sterile microcentrifuge tube or vial.
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution from 4.00 mg, add 1 mL of DMSO.

- **Mixing:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming to 37°C can aid in dissolution if necessary.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- **Storage Conditions:** Store the aliquoted stock solutions at -20°C or -80°C for long-term stability.^[2] When stored at -80°C, the solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.^[2] The solid compound should be desiccated at room temperature.

Workflow for Preparing NS3861 Stock Solution

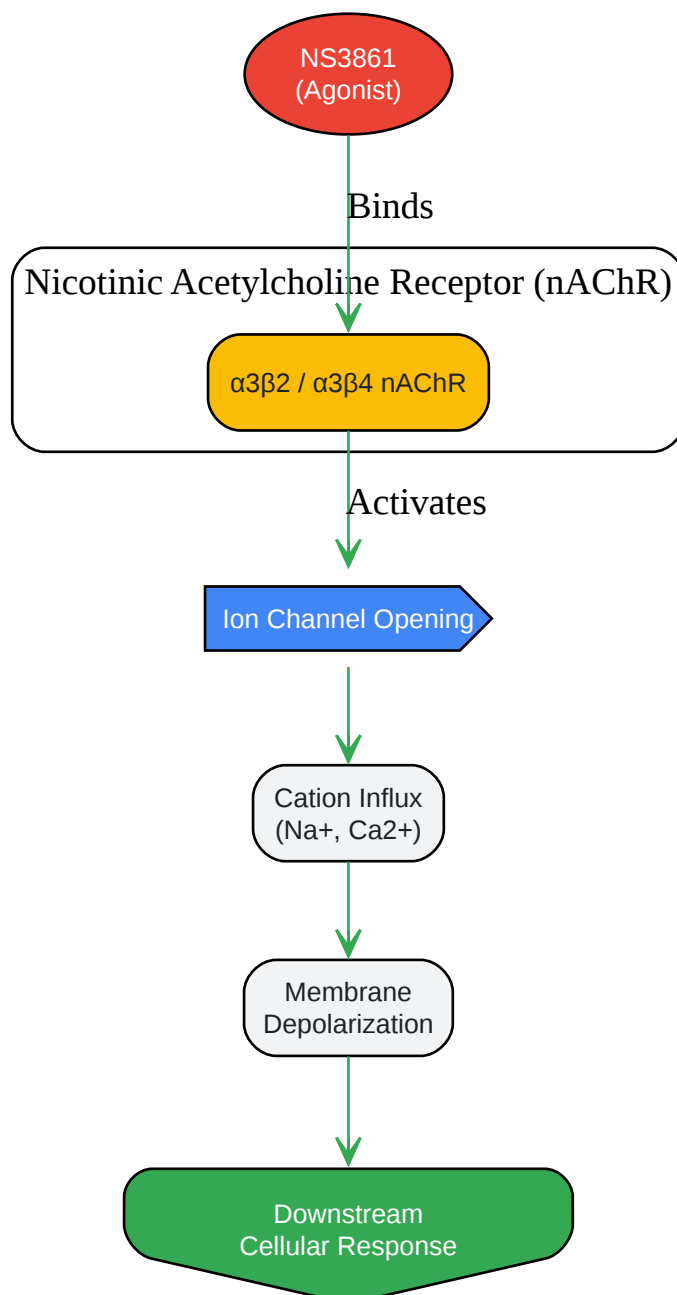


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Caption: Workflow for preparing **NS3861** stock solution.

Mechanism of Action: NS3861 Signaling Pathway

NS3861 selectively binds to and activates $\alpha 3$ -containing nAChRs, which are ligand-gated ion channels. Upon binding, the receptor undergoes a conformational change, opening the channel and allowing the influx of cations, primarily Na^+ and Ca^{2+} . This influx leads to membrane depolarization and the initiation of downstream cellular signaling cascades.



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Caption: Simplified signaling pathway of **NS3861**.

General Handling and Safety Precautions

- **NS3861** is intended for laboratory research use only and is not for human or veterinary use. [\[1\]](#)
- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

By following these guidelines, researchers can ensure the consistent and effective use of **NS3861** in their experiments, leading to reliable and reproducible data.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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